

# Spectroscopic Elucidation of 2-Methylchromone: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: **2-Methylchromone**

Cat. No.: **B1594121**

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## Introduction: The Structural Significance of 2-Methylchromone

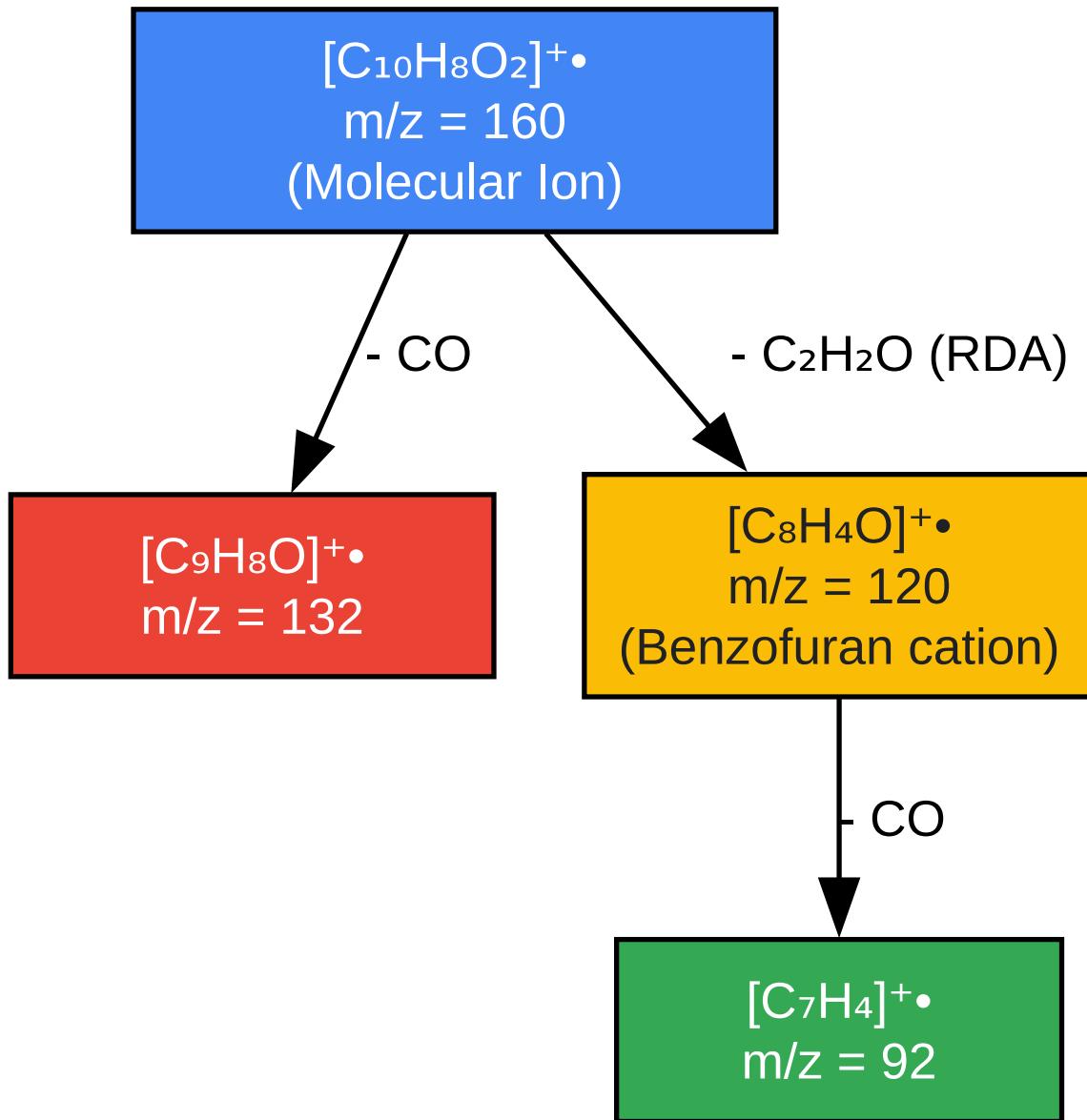
**2-Methylchromone** (CAS No. 5751-48-4) is a heterocyclic compound belonging to the chromone family, a class of benzopyran derivatives.<sup>[1][2]</sup> The chromone scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic compounds with a wide array of pharmacological activities.<sup>[3]</sup> Accurate structural confirmation and purity assessment are paramount in the development of chromone-based therapeutics. This technical guide provides an in-depth analysis of the key spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—used to characterize **2-Methylchromone**, offering field-proven insights into data acquisition and interpretation.

The structural integrity of any molecule intended for research or drug development hinges on unambiguous characterization. Spectroscopic techniques provide a detailed fingerprint of a molecule's atomic and electronic environment. This guide is designed to serve as a practical reference for scientists, enabling a thorough understanding of the causality behind the spectral features of **2-Methylchromone**.

## Molecular Structure

A clear understanding of the molecular architecture is essential before delving into its spectroscopic signatures. The structure, with standardized atom numbering for NMR

assignments, is presented below.



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## References

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